

Technical Guide: Operational Safety and Handling of 2',4'-Difluoroacetophenone

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Compound of Interest

Compound Name: 2',4'-Difluoroacetophenone

CAS No.: 364-83-0

Cat. No.: B1293509

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Executive Summary

2',4'-Difluoroacetophenone (CAS: 364-83-0) is a critical fluorinated aromatic intermediate, primarily utilized as a pharmacophore building block in the synthesis of triazole-class antifungal agents (e.g., Fluconazole, Voriconazole). While chemically stable under standard storage conditions, it presents specific hazards—notably skin/eye irritation, combustibility, and the potential for releasing hydrogen fluoride (HF) during thermal decomposition.

This guide moves beyond the standard Safety Data Sheet (SDS) to provide a mechanistic understanding of these hazards and field-proven protocols for researchers handling this compound in drug discovery and process chemistry.

Chemical Profile & Physicochemical Properties[1][2][3][4][5][6][7]

Understanding the physical state of **2',4'-Difluoroacetophenone** is prerequisite to designing safe engineering controls. Note the relatively low flash point, which categorizes it as a combustible liquid, requiring static grounding measures during transfer.

Property	Value	Context for Researchers
CAS Number	364-83-0	Unique identifier for inventory/regulatory tracking.
Molecular Formula	C ₈ H ₆ F ₂ O	Fluorinated aromatic ketone.
Molecular Weight	156.13 g/mol	Used for stoichiometric calculations in synthesis.
Boiling Point	80–81 °C @ 25 mmHg	Critical: High vacuum required for distillation. Atmospheric BP is significantly higher (~190°C), increasing decomposition risk if distilled without vacuum.
Flash Point	~66 °C (150.8 °F)	Combustible. Keep away from open flames and hot surfaces.
Density	1.234 g/mL @ 25 °C	Heavier than water; sinks in aqueous biphasic extractions.
Appearance	Colorless to pale yellow liquid	Darkening indicates oxidation or degradation.

Toxicological Mechanisms & GHS Classification

Primary Hazards (GHS)

The compound acts as a potent irritant to mucous membranes. The mechanism involves the lipophilic nature of the acetophenone moiety facilitating dermal penetration, while the ketone group can react with nucleophilic residues in proteins, leading to sensitization or irritation.

- Skin Irritation (Category 2): Causes localized dermatitis. Prolonged contact defats the skin.
- Eye Irritation (Category 2A): Causes serious eye irritation.[1] Vapors can cause lacrimation at low concentrations.
- STOT-SE (Category 3): Respiratory tract irritation.[2] Inhalation of mists or high vapor concentrations triggers coughing and bronchial spasms.

The "Hidden" Hazard: Thermal Decomposition

While the molecule itself is not corrosive, thermal decomposition (e.g., in a fire or runaway reaction) breaks the Carbon-Fluorine bond.

- Reaction:
- Risk: Generation of Hydrogen Fluoride (HF) gas.[2] HF is highly corrosive and systemic poison that sequesters calcium ions, leading to hypocalcemia and cardiac arrest.
- Implication: Firefighting in areas storing significant quantities requires full breathing apparatus (SCBA) and post-fire cleanup must treat ash/water as HF-contaminated.

Operational Safety & Engineering Controls

Engineering Controls

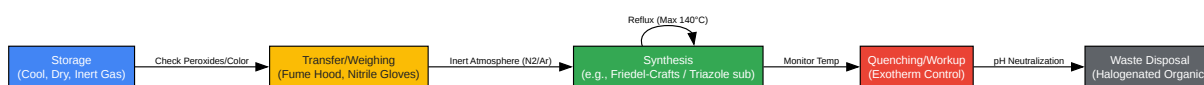
- Primary Containment: All handling (weighing, transfer, reaction setup) must occur within a certified chemical fume hood operating at face velocity >100 fpm.
- Vacuum Systems: When distilling (bp 80-81°C @ 25mmHg), use a cold trap (liquid or dry ice/acetone) to prevent fluorinated vapors from entering the pump oil, which can lower pump efficiency and corrode internals.

Personal Protective Equipment (PPE) Matrix

- Hand Protection: Nitrile gloves (minimum 0.11 mm thickness) are recommended. Latex is permeable to many aromatic ketones. For prolonged immersion or spill cleanup, use Silver Shield/4H laminate gloves.
- Eye Protection: Chemical splash goggles. Face shield required if handling >500 mL or conducting vacuum distillations.
- Respiratory: If fume hood is unavailable (not recommended), a half-mask respirator with Organic Vapor/Acid Gas (OV/AG) cartridges is required due to the potential for HF byproducts.

Workflow Visualization

The following diagram outlines the safe handling lifecycle, emphasizing decision points for waste and exposure.



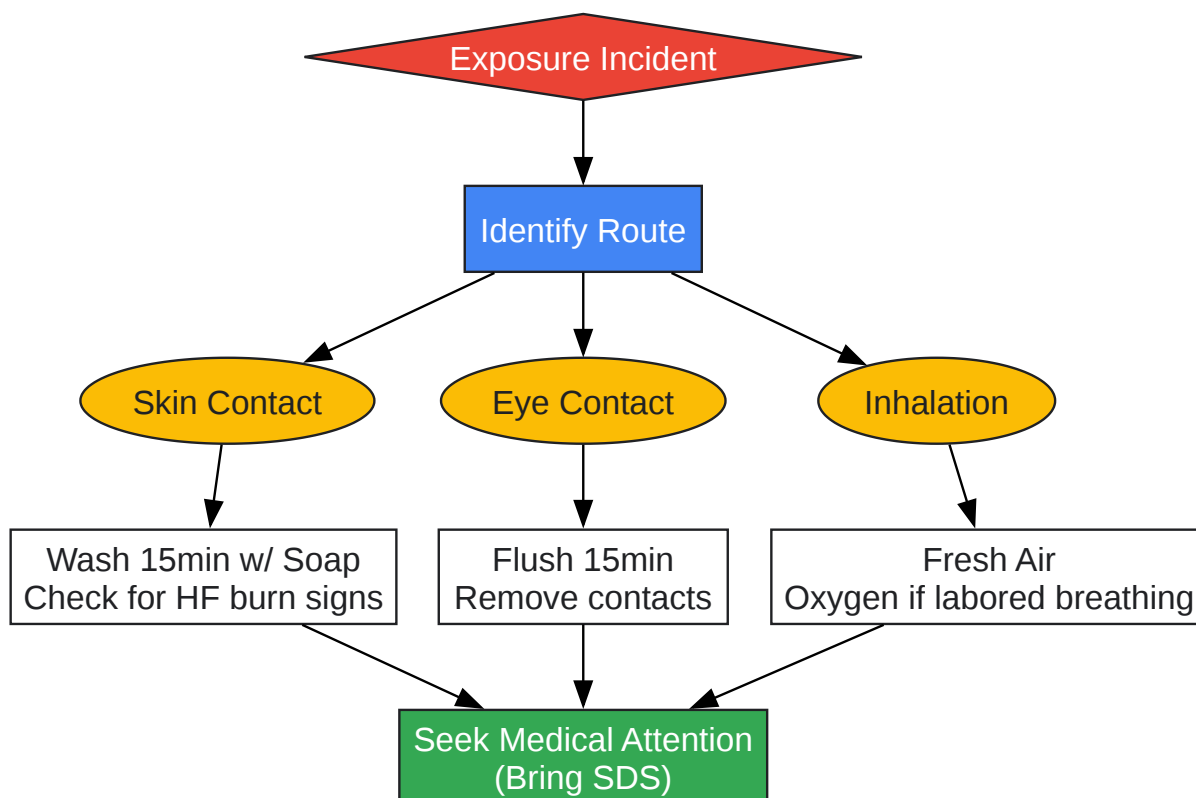
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Figure 1: Operational workflow for utilizing **2',4'-Difluoroacetophenone** in synthesis, highlighting critical control points.

Emergency Response Protocols

Exposure Response Logic

Immediate action is required to mitigate lipophilic absorption and potential HF effects from degradation products.



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Figure 2: Decision tree for emergency response following exposure.

Spill Cleanup (Small Scale < 500 mL)

- Evacuate: Clear the immediate area of non-essential personnel.
- Ventilate: Ensure fume hoods are running; open windows if safe.
- PPE: Don double nitrile gloves, goggles, and lab coat.
- Absorb: Use an inert absorbent (vermiculite or sand). Do not use combustible materials like sawdust.
- Disposal: Collect in a sealable container labeled "Hazardous Waste: Flammable, Irritant (Contains Fluorine)".

Scientific Context: Why Use It?

To validate the necessity of handling this hazard, it is important to understand its role in the pharmaceutical pipeline. **2',4'-Difluoroacetophenone** is a "privileged structure" in medicinal chemistry.

- **Antifungal Synthesis:** It is the starting material for 2,4-Difluoro- α -(1H-1,2,4-triazol-1-yl)acetophenone, a key intermediate for Fluconazole and Voriconazole.[3] The fluorine atoms at the 2 and 4 positions increase metabolic stability (blocking P450 oxidation sites on the ring) and enhance lipophilicity, allowing the drug to penetrate fungal cell membranes.
- **Reaction Pathway:** Typically, the ketone is brominated at the alpha position, followed by nucleophilic substitution with 1,2,4-triazole.
 - **Safety Note:** The bromination step (using

or NBS) creates a lachrymator (alpha-bromo ketone). The hazard profile escalates significantly at this step.

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